

How to dissolve PF-5081090 in DMSO for stock solutions

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Compound of Interest

Compound Name: PF-5081090

Cat. No.: B610046

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This technical support guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving **PF-5081090** in DMSO to prepare stock solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **PF-5081090**?

A1: The recommended solvent for preparing stock solutions of **PF-5081090** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **PF-5081090** in DMSO?

A2: **PF-5081090** is soluble in DMSO at a concentration of 100 mg/mL, which is equivalent to 242.47 mM.^[1] However, achieving this concentration requires specific handling procedures.

Q3: Are there any special considerations when using DMSO to dissolve **PF-5081090**?

A3: Yes. It is crucial to use newly opened, anhydrous (hygroscopic) DMSO.^[1] DMSO readily absorbs moisture from the air, and the presence of water can significantly impact the solubility of **PF-5081090**.

Q4: How should I store the **PF-5081090** stock solution in DMSO?

A4: Once prepared, the stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2]

Troubleshooting Guide

Problem: The **PF-5081090** powder is not fully dissolving in DMSO.

- Solution 1: Use sonication. Place the vial containing the **PF-5081090** and DMSO mixture in an ultrasonic water bath.^{[1][3]} This will help to break up any clumps and facilitate dissolution.
- Solution 2: Gentle warming. If sonication alone is not sufficient, you can gently warm the solution.^{[1][3][4]} A water bath set to 37°C is often effective.^[3] Observe the solution closely and mix intermittently until the solid is fully dissolved. Avoid excessive heat, which could potentially degrade the compound.
- Solution 3: Ensure your DMSO is anhydrous. If you are still experiencing issues, the problem may be with the quality of your DMSO. Use a fresh, unopened bottle of anhydrous or hygroscopic DMSO.^[1]

Problem: The compound precipitates out of solution after being added to my aqueous culture medium.

- Solution 1: Stepwise dilution. When diluting your DMSO stock solution into an aqueous medium, it is recommended to perform the dilution in a stepwise manner to prevent the compound from precipitating due to a rapid change in solvent polarity.^[2]
- Solution 2: Check the final DMSO concentration. For most cell-based assays, the final concentration of DMSO in the culture medium should be less than 0.5% to avoid cytotoxicity.^[2] For in vivo studies, the final DMSO concentration should ideally be 2% or lower.^[2] If your final DMSO concentration is too low, the compound may not remain soluble. You may need to optimize your stock solution concentration and dilution factor.
- Solution 3: Use a co-solvent. If precipitation persists, consider using a co-solvent in your final formulation. Common co-solvents include PEG300, Tween-80, and SBE-β-CD.^[1]

Quantitative Data Summary

Parameter	Value	Unit	Reference
Solubility in DMSO	100 (requires sonication)	mg/mL	[1]
Molar Solubility in DMSO	242.47	mM	[1]
Stock Solution Storage (-80°C)	up to 6	months	[1]
Stock Solution Storage (-20°C)	up to 1	month	[1]
Recommended Final DMSO (in vitro)	< 0.5	%	[2]
Recommended Final DMSO (in vivo)	≤ 2	%	[2]

Experimental Protocol: Preparation of a 100 mM PF-5081090 Stock Solution in DMSO

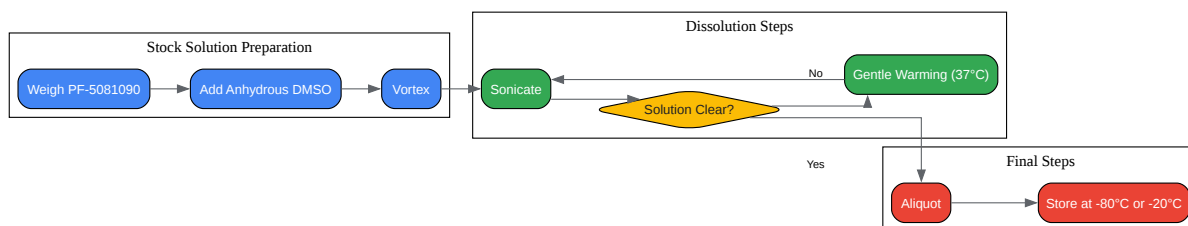
Materials:

- **PF-5081090** powder (Molecular Weight: 412.43 g/mol)
- Anhydrous, hygroscopic DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass of **PF-5081090**. To prepare 1 mL of a 100 mM stock solution, you will need:
 - $\text{Mass (g)} = 100 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 412.43 \text{ g/mol} = 0.04124 \text{ g} = 41.24 \text{ mg}$
- Weigh the **PF-5081090**. Carefully weigh out 41.24 mg of **PF-5081090** powder and place it into a sterile vial.
- Add DMSO. Add 1 mL of anhydrous DMSO to the vial containing the **PF-5081090** powder.
- Vortex. Tightly cap the vial and vortex the mixture for 1-2 minutes to initially disperse the powder.
- Sonicate. Place the vial in an ultrasonic water bath. Sonicate the mixture until the solution becomes clear. This may take several minutes.
- Gentle Warming (if necessary). If the compound is not fully dissolved after sonication, place the vial in a 37°C water bath for short intervals, vortexing in between, until a clear solution is obtained.
- Aliquot and Store. Once the **PF-5081090** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C or -20°C.

Visual Workflow



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Caption: Workflow for dissolving **PF-5081090** in DMSO.

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